

An In-depth Technical Guide to the Chromotropic Acid Component of Chromotrope 2B

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Compound of Interest

Compound Name: Chromotrope 2B

Cat. No.: B1668909

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This technical guide provides a comprehensive overview of chromotropic acid, the core chemical component of the azo dye **Chromotrope 2B**. The document is intended for researchers, scientists, and professionals in drug development, offering detailed chemical properties, experimental protocols, and key reaction mechanisms.

Core Component: Chromotropic Acid

Chromotropic acid, systematically named 4,5-dihydroxynaphthalene-2,7-disulfonic acid, is a highly versatile organic compound.^{[1][2]} Its utility in analytical chemistry stems from its ability to form distinctly colored complexes with various analytes, a property reflected in its name derived from the Greek words *chromos* (color) and *tropein* (to turn or change).^[1] It is a naphthalenesulfonic acid and a member of the naphthalenediols.^[2]

Chemical and Physical Properties

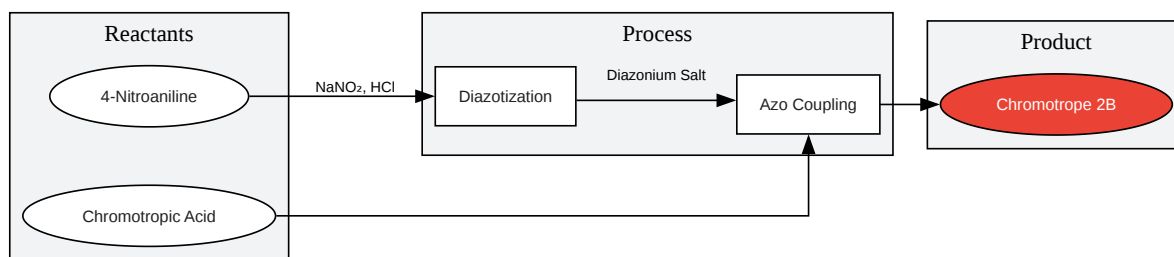
Chromotropic acid is typically available as a white to off-white crystalline powder, often in its dihydrate or disodium salt form.^{[3][4][5]} The presence of two sulfonic acid groups enhances its solubility in aqueous solutions.^[4]

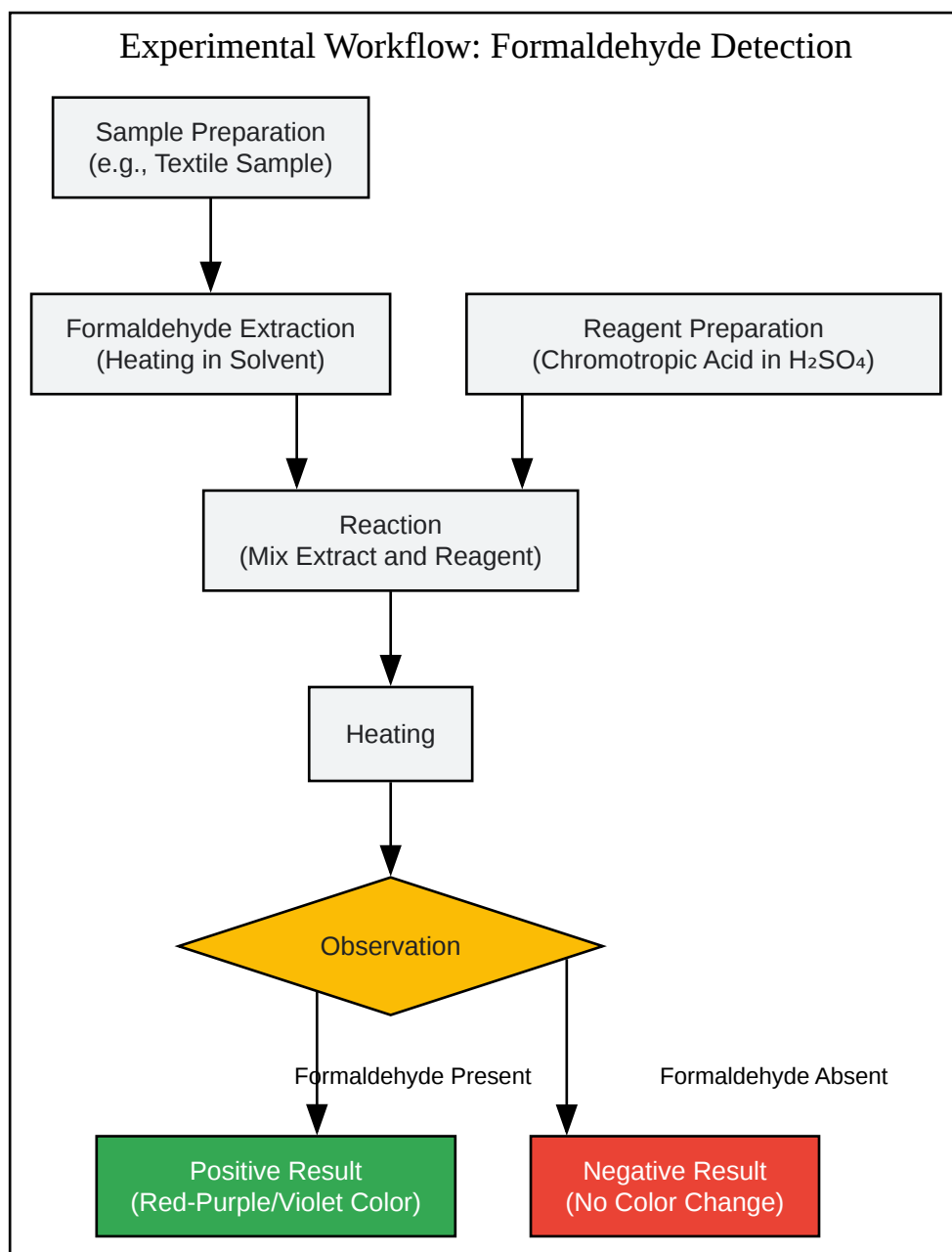
Table 1: Physicochemical Properties of Chromotropic Acid and its Derivatives

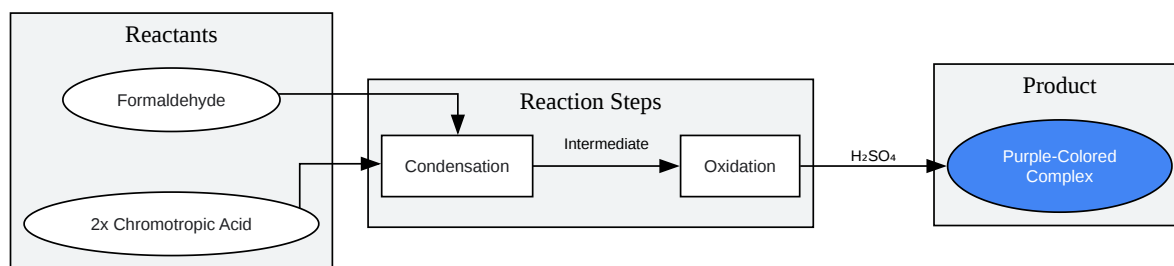
Property	Chromotropic Acid	Chromotropic Acid Dihydrate	Chromotropic Acid Disodium Salt Dihydrate
Chemical Formula	$C_{10}H_8O_8S_2$ [1]	$C_{10}H_{12}O_{10}S_2$ [3]	$C_{10}H_6Na_2O_8S_2 \cdot 2H_2O$ [6][7]
Molar Mass	320.29 g/mol [1]	356.3 g/mol [3]	400.29 g/mol [6][7]
Appearance	White solid[2]	-	Light brown powder[6] / Off-white to beige powder[5]
Melting Point	>300 °C	>300 °C (lit.)[7]	~300 °C[5]
Acidity (pKa)	5.36, 15.6[1]	-	-
Water Solubility	-	-	Very soluble[5]

Synthesis of Chromotrope 2B

Chromotrope 2B, an azo dye, is synthesized through the coupling of diazotized 4-nitroaniline with chromotropic acid.[8] This reaction is a classic example of azo coupling, a fundamental process in the synthesis of a wide range of dyes.







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